

# Unveiling the Azo Nature of Solvent Black 46: A Technical Guide

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## Compound of Interest

Compound Name: Solvent Black 46

Cat. No.: B12343797

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth exploration of **Solvent Black 46**, a complex azo dye. The content delves into its chemical identity, physicochemical properties, the fundamental principles of its synthesis, and standard characterization methodologies. Furthermore, this guide touches upon the toxicological profile and the potential biological interactions characteristic of this class of compounds, offering a relevant perspective for professionals in drug development and life sciences.

## Chemical Identity and Structure

**Solvent Black 46** is a solvent-soluble dye characterized by the presence of the azo chromophore ( $-N=N-$ ), which is fundamental to its color. While its exact structure is not consistently published, it is identified as a complex organic salt. The most frequently cited molecular formula is  $C_{43}H_{46}N_6O_3S$ , with a corresponding molecular weight of approximately 726.93 g/mol. [1][2][3] Its chemical identity is registered under CAS No. 65294-17-9. [1][2][3]

The structure is understood to be a salt complex, likely involving a large organic cation and an azo-containing anionic component. This complex nature contributes to its solubility in organic solvents and its applications in inks and plastics. [4][5][6]

## Physicochemical and Fastness Properties

The properties of **Solvent Black 46** make it suitable for various industrial applications, primarily in printing inks.[5] It appears as a reddish to bluish-black powder.[3][5] Key quantitative data are summarized in the tables below.

Table 1: Physical and Chemical Properties of **Solvent Black 46**

Property	Value	Reference(s)
Molecular Formula	C <sub>43</sub> H <sub>46</sub> N <sub>6</sub> O <sub>3</sub> S	[1][2][3]
Molecular Weight	726.93 g/mol	[1][2][3]
CAS Number	65294-17-9	[1][2][3]
Appearance	Black Powder	[7]
Shade	Reddish / Bluish Black	[3][5]
Melting Point	130 °C	[8]
Heat Resistance	~200 °C	[7]
Density	0.50 - 1.45 g/cm <sup>3</sup>	[7][9]
Water Solubility	Insoluble	[3]

Table 2: Solubility Data for **Solvent Black 46**

Solvent	Solubility (g/L)	Reference(s)
Ethanol	18	[5]
Additional data not consistently available		

Table 3: Fastness Properties of **Solvent Black 46**

Property	Rating (Scale 1-8)	Reference(s)
Light Fastness	6-7	<a href="#">[7]</a>
Acid Resistance	5	<a href="#">[7]</a>
Alkali Resistance	5	<a href="#">[7]</a>
Water Resistance	5	<a href="#">[9]</a>

## Synthesis of Azo Dyes: A General Protocol

The synthesis of azo dyes is a well-established process in organic chemistry, primarily involving two key steps: diazotization and azo coupling.[\[10\]](#) While the specific manufacturing method for **Solvent Black 46** is proprietary, the following section details a representative experimental protocol for synthesizing a simple azo dye, which illustrates the core chemical transformations.

## Experimental Protocol: Synthesis of an Azo Dye

This protocol describes the synthesis of an azo dye from an aromatic amine.

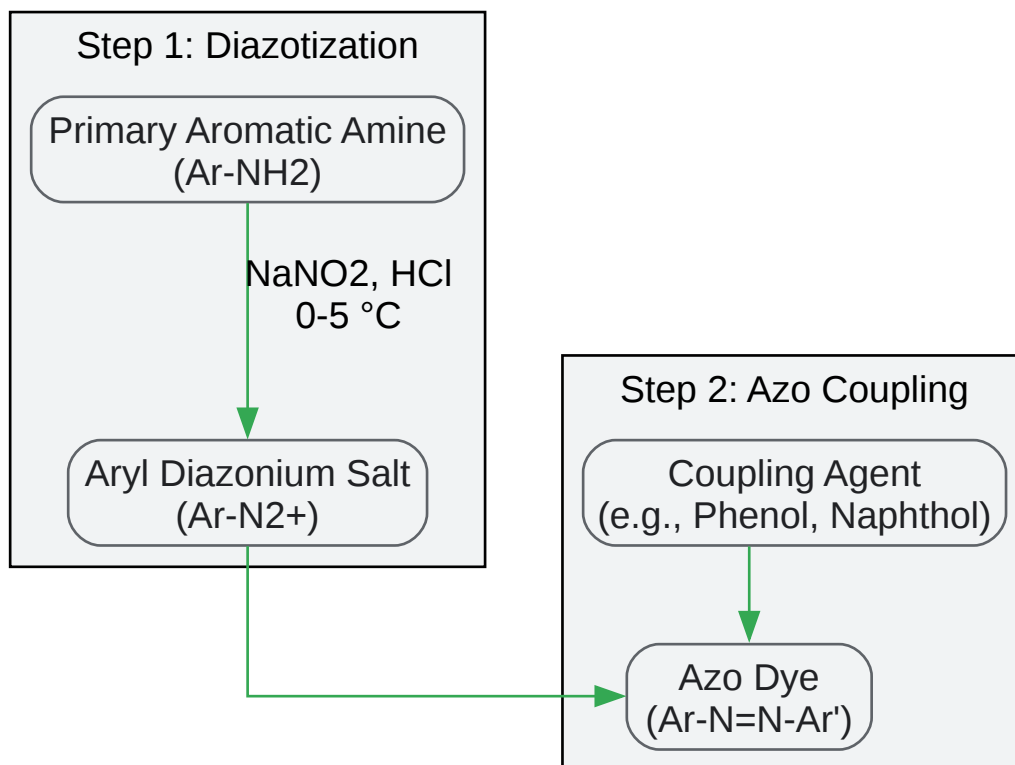
Materials:

- Primary Aromatic Amine (e.g., Aniline or a derivative)
- Sodium Nitrite ( $\text{NaNO}_2$ )
- Concentrated Hydrochloric Acid (HCl)
- Coupling Agent (e.g., 2-Naphthol or another electron-rich aromatic)
- Sodium Hydroxide (NaOH)
- Ice
- Deionized Water
- Beakers, Magnetic Stirrer, Filtration Apparatus

Procedure:

- Diazotization (Formation of the Diazonium Salt):
  - Dissolve the primary aromatic amine in a solution of concentrated HCl and water in a beaker.
  - Cool the beaker in an ice bath to a temperature between 0-5 °C. This is critical as diazonium salts are unstable at higher temperatures.[\[11\]](#)
  - In a separate beaker, prepare a solution of sodium nitrite in cold deionized water.
  - Add the sodium nitrite solution dropwise to the cold amine solution while stirring continuously. Maintain the temperature below 5 °C throughout the addition.[\[10\]](#)
  - The reaction mixture will form the aryl diazonium salt. A small amount of urea can be added to quench any excess nitrous acid.[\[11\]](#)
- Azo Coupling:
  - In a separate beaker, dissolve the coupling agent (e.g., 2-Naphthol) in an aqueous solution of sodium hydroxide. This forms a phenoxide ion, which is highly activated for electrophilic aromatic substitution.
  - Cool this coupling solution in an ice bath.
  - Slowly add the cold diazonium salt solution to the cold coupling agent solution with vigorous stirring.[\[10\]](#)
  - An intensely colored precipitate of the azo dye will form immediately.
  - Continue stirring the mixture in the ice bath for 15-30 minutes to ensure the reaction goes to completion.
- Isolation and Purification:
  - Isolate the solid azo dye product by vacuum filtration.
  - Wash the filter cake with cold deionized water to remove any unreacted salts.

- The crude product can be purified by recrystallization from an appropriate solvent (e.g., ethanol).
- Dry the purified dye in a desiccator or a low-temperature oven.



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Caption: General reaction pathway for azo dye synthesis.

## Characterization of Azo Dyes

A combination of spectroscopic techniques is employed to confirm the structure and purity of synthesized azo dyes.

## Experimental Protocol: Spectroscopic Analysis

### 1. Ultraviolet-Visible (UV-Vis) Spectroscopy:

- Principle: This technique measures the electronic transitions within the molecule. The extended  $\pi$ -system of the azo chromophore results in strong absorption in the visible region,

which is responsible for the dye's color.[12]

- Method:
  - Prepare a dilute solution of the dye in a suitable solvent (e.g., ethanol).
  - Record the absorption spectrum over a range of 200-800 nm using a UV-Vis spectrophotometer.
  - Identify the wavelength of maximum absorbance ( $\lambda_{\text{max}}$ ). For a black dye like **Solvent Black 46**, a broad absorption across the visible spectrum is expected.[12]

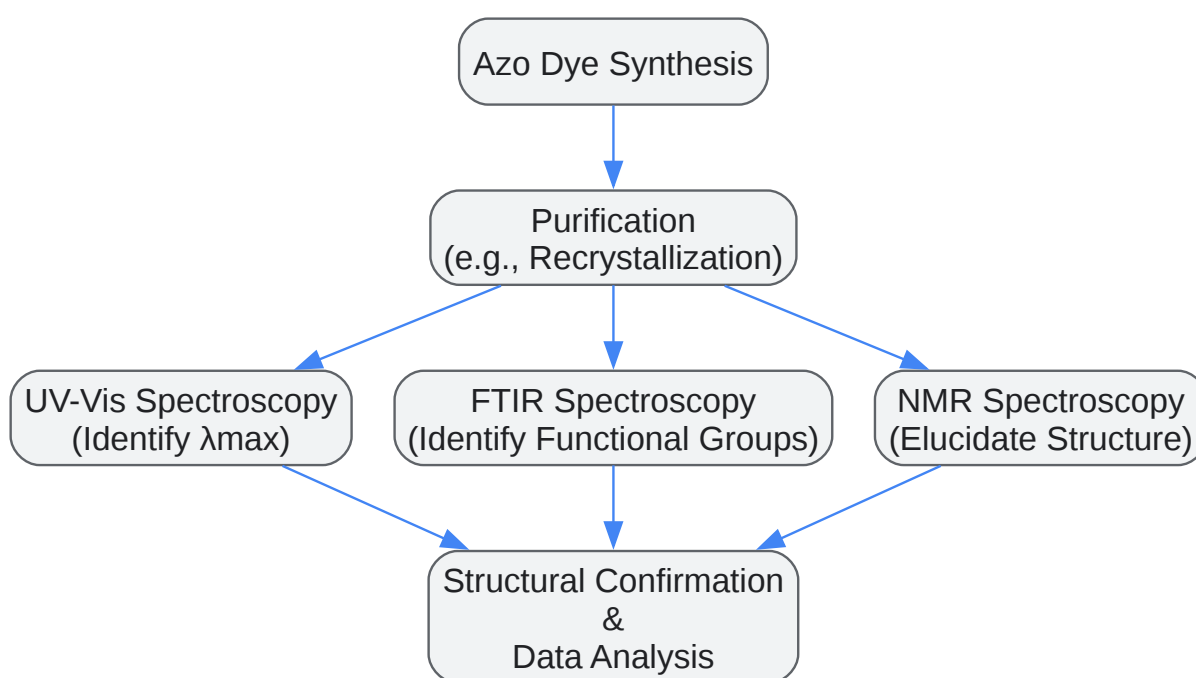
## 2. Fourier-Transform Infrared (FTIR) Spectroscopy:

- Principle: FTIR identifies the functional groups present in a molecule by measuring the absorption of infrared radiation, which corresponds to specific molecular vibrations.[13]
- Method:
  - Prepare a sample, typically as a KBr pellet or a thin film.
  - Record the spectrum, usually between 4000 and 400  $\text{cm}^{-1}$ .
  - Expected Peaks for an Azo Dye:
    - ~3100-3000  $\text{cm}^{-1}$  (Aromatic C-H stretch)
    - ~1600-1450  $\text{cm}^{-1}$  (Aromatic C=C stretch)
    - ~1450-1400  $\text{cm}^{-1}$  (N=N stretch, often weak or obscured)
    - If present: ~3400  $\text{cm}^{-1}$  (O-H or N-H stretch), ~1260-1000  $\text{cm}^{-1}$  (S=O stretch from sulfonate group)

## 3. Nuclear Magnetic Resonance (NMR) Spectroscopy:

- Principle: NMR provides detailed information about the carbon-hydrogen framework of a molecule.  $^1\text{H}$  NMR identifies the different types of protons and their neighboring environments, while  $^{13}\text{C}$  NMR identifies the different carbon atoms.[14]

- Method:
  - Dissolve the dye in a suitable deuterated solvent (e.g., DMSO-d<sub>6</sub>).
  - Acquire <sup>1</sup>H and <sup>13</sup>C NMR spectra.
  - The complex aromatic regions in both spectra would require advanced 2D NMR techniques for full assignment, but would confirm the presence of the aromatic rings essential to the structure.



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Caption: Workflow for the synthesis and characterization of azo dyes.

## Toxicological Profile and Biological Relevance

For professionals in drug development, understanding the potential biological interactions of a chemical class is paramount. While specific mechanistic studies on **Solvent Black 46** are lacking, information from its Material Safety Data Sheet (MSDS) and studies on related compounds can provide valuable insights.

## Reported Toxicology

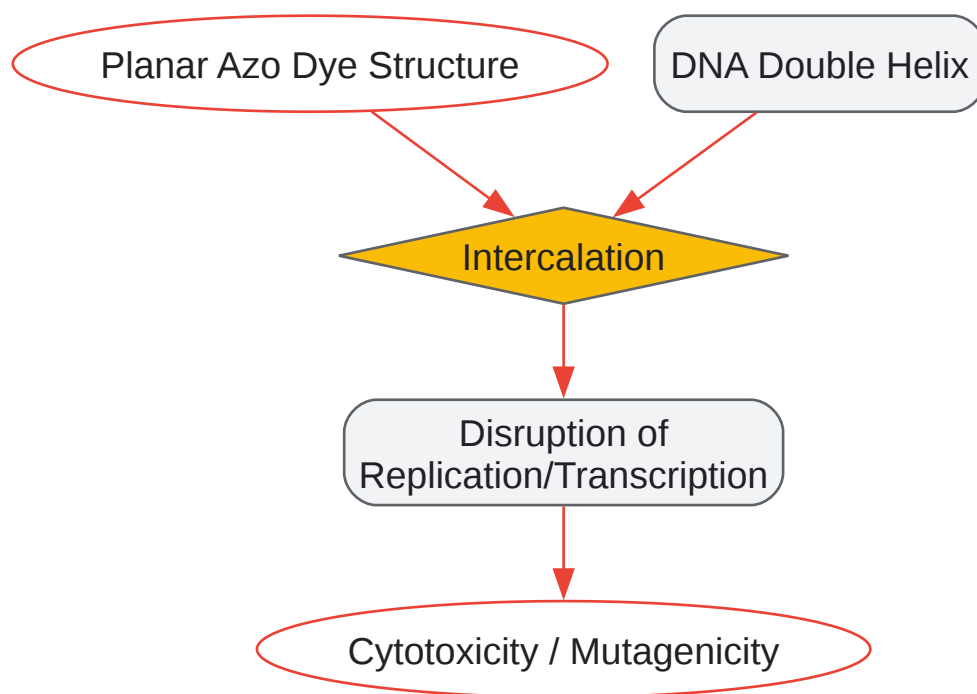
The MSDS for **Solvent Black 46** indicates that it may be harmful by inhalation, ingestion, or skin absorption.<sup>[15]</sup> It is listed as a cause of eye and skin irritation and is irritating to mucous membranes and the upper respiratory tract.<sup>[15]</sup> Notably, mutagenicity data has been reported, although specifics are not readily available.<sup>[15]</sup> The acute oral toxicity (LD50) in rats has been reported as 8050 mg/kg, suggesting low acute toxicity.<sup>[8]</sup>

## Potential Biological Interactions of Complex Azo Dyes

The relevance of azo dyes to drug development often lies in their potential for biological activity, which can be both therapeutic and toxic. Metal-complex azo dyes, in particular, have been investigated for a range of bio-activities.

- **Antimicrobial and Antifungal Activity:** The chelation of metal ions with azo dyes can enhance their biological activity. Studies on other novel azo dye complexes have demonstrated their effectiveness in inhibiting the growth of pathogenic bacteria and fungi.<sup>[16][17]</sup>
- **Anticancer Activity:** Some azo dye complexes have shown cytotoxic effects against cancer cell lines.<sup>[16]</sup> The proposed mechanisms often involve the molecule's ability to interact with biological macromolecules.
- **DNA Interaction:** The planar aromatic structures present in many azo dyes allow them to intercalate between the base pairs of DNA. This interaction can disrupt DNA replication and transcription, leading to cytotoxic effects. This is a common mechanism of action for certain classes of chemotherapy drugs and a potential source of toxicity and mutagenicity.





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Caption: Conceptual pathway for azo dye-induced cytotoxicity via DNA intercalation.

It must be emphasized that these are generalized potential interactions for the broader class of complex azo dyes. Specific toxicological and mechanistic studies on **Solvent Black 46** are required to ascertain its specific biological activity and risk profile.

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